

A Comparative Analysis of Sophoraflavanone G and Quercetin: Unveiling Their Therapeutic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sophoraflavanone I

Cat. No.: B15624020

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of two prominent flavonoids, Sophoraflavanone G (SFG) and quercetin. Both compounds have garnered significant attention within the scientific community for their diverse pharmacological activities. This document aims to objectively compare their performance in key therapeutic areas, supported by experimental data, detailed methodologies, and visual representations of their molecular interactions.

Executive Summary

Sophoraflavanone G, a prenylated flavonoid primarily isolated from *Sophora flavescens*, and quercetin, a ubiquitous flavonol found in numerous fruits and vegetables, exhibit potent anticancer, anti-inflammatory, and antioxidant properties. While both flavonoids modulate similar signaling pathways, including those involved in cell proliferation, inflammation, and apoptosis, there are notable differences in their potency and mechanisms of action. This guide delves into these distinctions to provide a clearer understanding of their respective therapeutic promise.

Data Presentation: A Quantitative Comparison

The following tables summarize the available quantitative data for Sophoraflavanone G and quercetin, focusing on their half-maximal inhibitory concentrations (IC50) in various assays.

This allows for a direct comparison of their potency.

Table 1: Anticancer Activity (IC50 Values)

Compound	Cell Line	Assay	IC50 (μM)	Incubation Time	Citation
Sophoraflavone G	HL-60 (Human promyelocytic leukemia)	MTT	20	48 hours	[1] [2]
Quercetin	HL-60 (Human promyelocytic leukemia)	Cell Growth Inhibition	~7.7	96 hours	[3]
Quercetin	MCF-7 (Human breast cancer)	Cell Viability	17.2	Not Specified	[4]
Quercetin	MCF-7 (Human breast cancer)	Cell Viability	4.9	Not Specified	[4]
Quercetin	MCF-7 (Human breast cancer)	Cell Proliferation	73	Not Specified	[5]

Table 2: Anti-inflammatory Activity

Compound	Cell Model	Assay	Effect	Concentration	Citation
Sophoraflavanone G	RAW 264.7 (Murine macrophages)	Nitric Oxide (NO) Production	Inhibition	2.5-20 μ M	[6]
Quercetin	RAW 264.7 (Murine macrophages)	Nitric Oxide (NO) Production	Inhibition	1-10 μ M	[7]
Sophoraflavanone G	BV2 (Murine microglia)	Nitric Oxide (NO) Production	Inhibition	Not Specified	[8][9]
Quercetin	BV-2 (Murine microglia)	Nitric Oxide (NO) Production	Inhibition	Not Specified	[10]

Table 3: Antioxidant Activity (DPPH Radical Scavenging)

Compound	IC50 (μ M)	Citation
Quercetin	4.60 \pm 0.3	[11]
Quercetin	20.7	[12]
Quercetin	~15.9 (converted from μ g/mL)	[13]
Sophoraflavanone G	Data not available in directly comparable format	

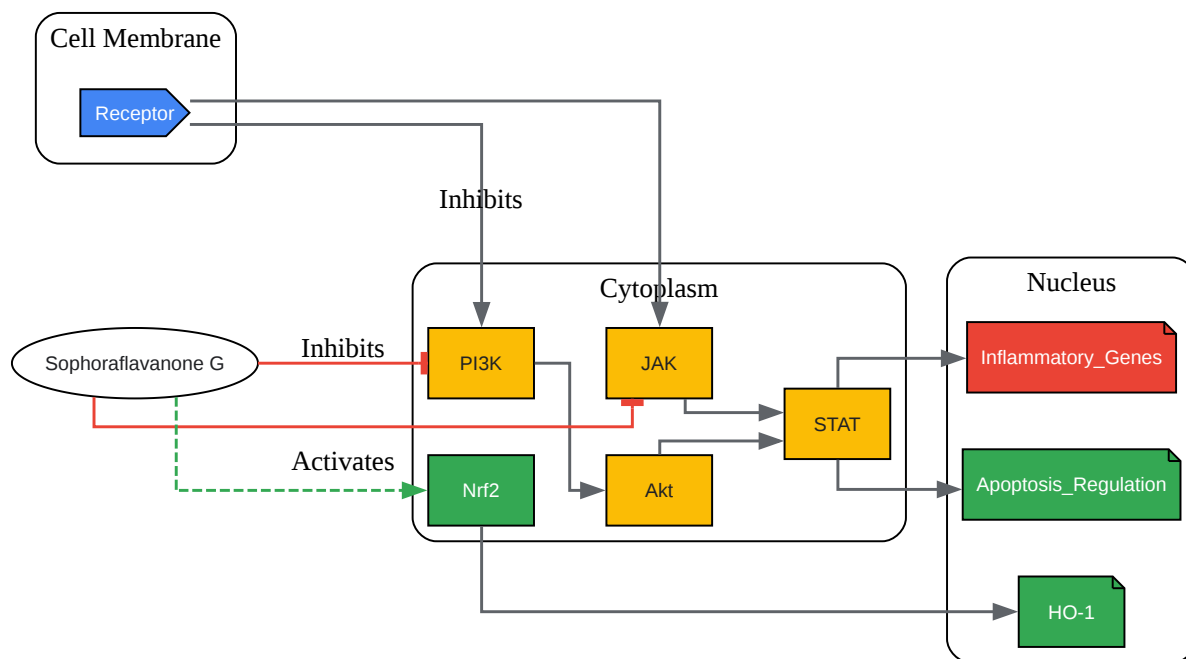
Note: Direct comparative IC50 values for Sophoraflavanone G in DPPH or similar antioxidant assays were not readily available in the reviewed literature. However, its antioxidant potential has been demonstrated through various studies.

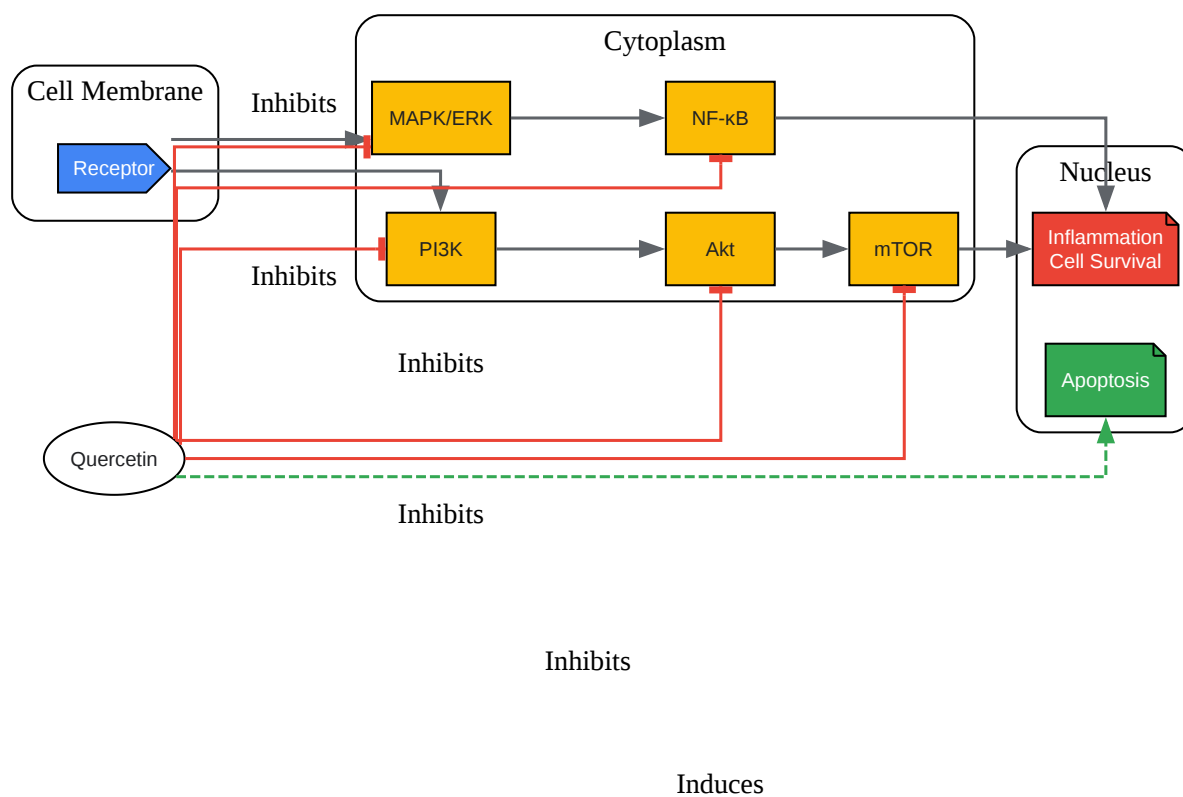
Signaling Pathways and Mechanisms of Action

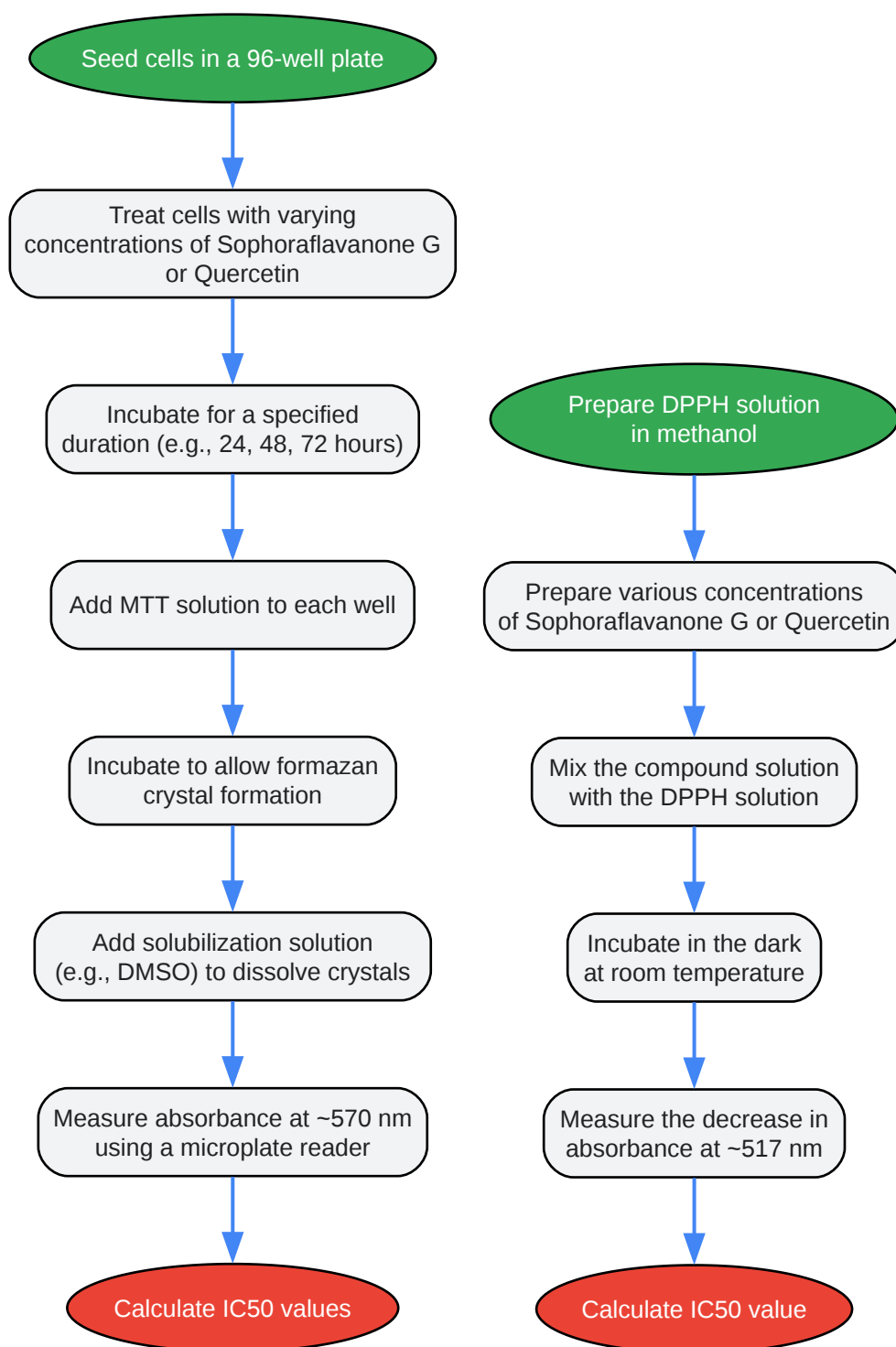
Both Sophoraflavanone G and quercetin exert their biological effects by modulating a complex network of intracellular signaling pathways.

Sophoraflavanone G: Key Signaling Pathways

Sophoraflavanone G has been shown to inhibit cancer cell proliferation and inflammation through the modulation of several key signaling cascades.[\[14\]](#)[\[15\]](#)







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